

# acrylic anhydride structural formula and CAS number

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Acrylic anhydride**

Cat. No.: **B7721705**

[Get Quote](#)

## An In-depth Technical Guide to Acrylic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **acrylic anhydride**, a highly reactive reagent used in various fields of chemical synthesis. This document details its chemical structure, properties, synthesis, and reactivity, with a focus on practical applications for research and development.

## Chemical Structure and Identification

**Acrylic anhydride**, also known as 2-propenoic acid anhydride, is the acid anhydride of acrylic acid. It is a symmetrical anhydride characterized by two vinyl groups conjugated to carbonyl centers.

- Chemical Formula:  $C_6H_6O_3$
- Molecular Weight: 126.11 g/mol
- CAS Number: 2051-76-5
- SMILES: O=C(C=C)OC(=O)C=C

- InChI Key: ARJOQCYCJMAIFR-UHFFFAOYSA-N

Structure:

## Physicochemical Properties

**Acrylic anhydride** is a colorless to pale yellow liquid with a pungent odor. It is typically stabilized with inhibitors such as 4-methoxyphenol (MEHQ) to prevent spontaneous polymerization.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	
Purity	>95.0% (GC)	
Boiling Point	203.8 °C at 760 mmHg	
Density	1.065 g/cm <sup>3</sup>	
Refractive Index (n <sup>20</sup> /D)	1.444	
Flash Point	72 °C (161.6 °F)	
Storage Temperature	2-8 °C	
Solubility	Soluble in organic solvents (acetone, ether). Limited solubility in water.	

## Synthesis of Acrylic Anhydride

Several methods for the synthesis of **acrylic anhydride** have been reported. Below is a detailed protocol based on the reaction of acryloyl chloride with acrylic acid.

Experimental Protocol: Synthesis from Acryloyl Chloride and Acrylic Acid

This procedure provides **acrylic anhydride** in a 70-80% yield.

Materials:

- Acryloyl chloride (2.7 g, 30 mmol)
- Acrylic acid (2.0 g, 30 mmol)
- Triethylamine (2.8 g, 30 mmol)
- Tetrahydrofuran (THF), anhydrous (50 mL)
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) (25 mL)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated aqueous sodium chloride ( $\text{NaCl}$ ) solution (brine)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- To an ice-cooled solution of acrylic acid and triethylamine in THF (50 mL), add acryloyl chloride (2.7 g, 30 mmol) dropwise over 5 minutes.
- Allow the solution to warm to room temperature and stir for 16 hours.
- A precipitate of triethylammonium chloride ( $\text{NH}_4^+\text{Cl}^-$ ) will form. Collect this precipitate by filtration through a fritted glass filter.
- Remove the solvent from the filtrate by rotary evaporation.
- Dissolve the residue in dichloromethane (25 mL).
- Wash the organic solution twice with a dilute aqueous  $\text{NaHCO}_3$  solution (50 mL each) and once with brine (50 mL).
- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Filter the solution and remove the solvent by rotary evaporation to yield **acrylic anhydride** as a light yellow liquid (approx. 2.8 g, 80% yield). The product can often be used without further purification.

## Spectroscopic Data

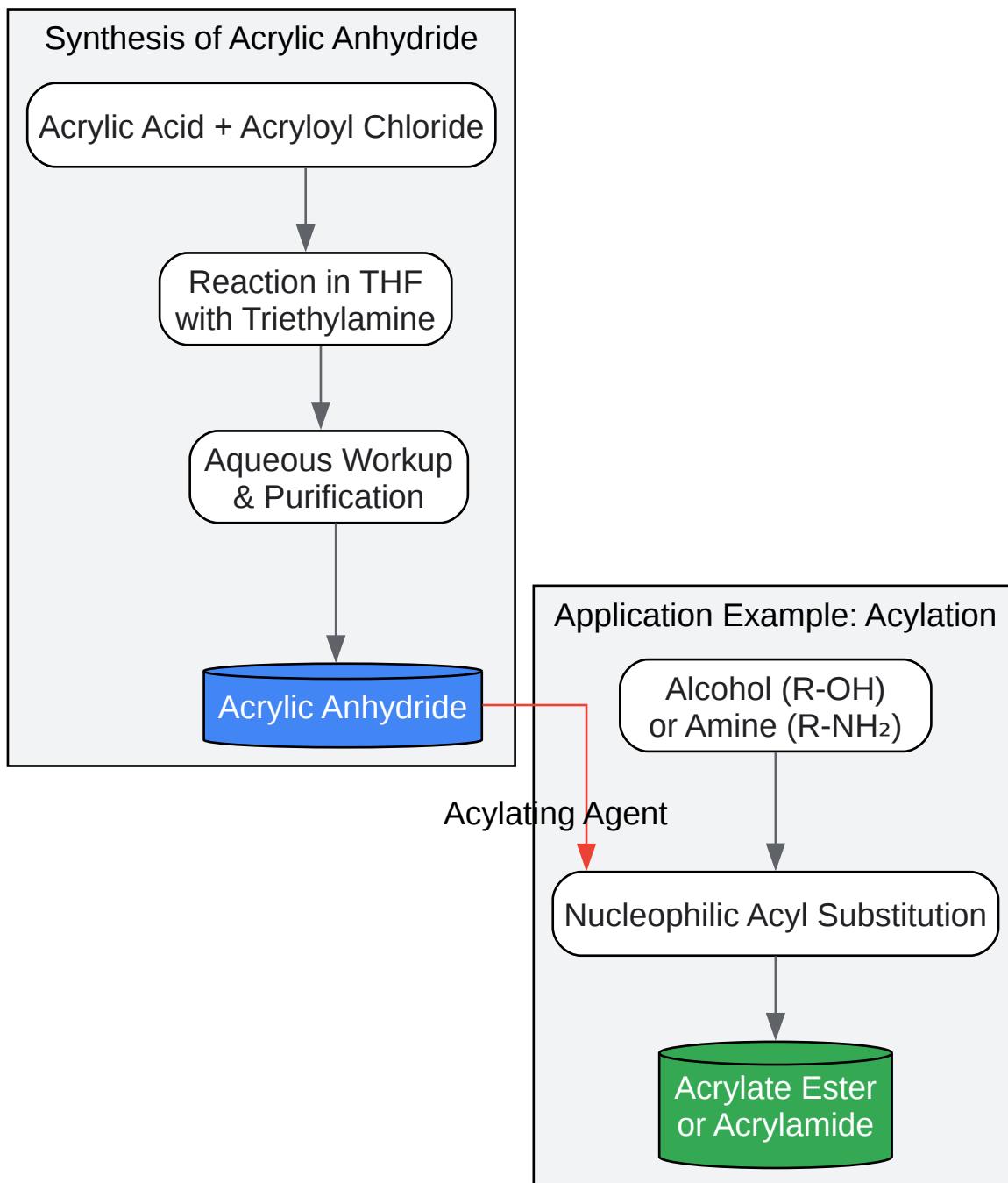
Spectroscopic analysis is crucial for the characterization of **acrylic anhydride**.

Spectroscopic Data	Description
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ 6.04 (m, =CH trans to CO), δ 6.14 (m, =CH gem to CO), δ 6.50 (d, =CH cis to CO).
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	δ 127.4 (=CH), δ 134.7 (=CH <sub>2</sub> ), δ 161.2 (C=O).
Infrared (IR)	Characteristic strong C=O stretching bands for an acid anhydride are expected around 1820 cm <sup>-1</sup> (asymmetric stretch) and 1760 cm <sup>-1</sup> (symmetric stretch). A C=C stretching band is expected around 1635 cm <sup>-1</sup> .

## Reactivity and Applications

**Acrylic anhydride** is a powerful acylating agent and a monomer for specialty polymers. Its primary use is in the preparation of acrylate and acrylamide monomers. It readily participates in nucleophilic acyl substitution reactions with alcohols and amines.

Logical Workflow: Synthesis and Use of **Acrylic Anhydride**



[Click to download full resolution via product page](#)

Caption: Workflow from synthesis to application of **acrylic anhydride**.

Reaction Mechanism: Base-Catalyzed Acylation of an Alcohol

Caption: Mechanism of alcohol acylation using **acrylic anhydride**.

## Safety and Handling

**Acrylic anhydride** is a combustible and corrosive liquid that is irritating to the skin, eyes, and respiratory system.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Keep away from heat, sparks, and open flames. Avoid contact with moisture as it can hydrolyze to acrylic acid.
- Storage: Store in a cool, dry place (2-8°C) in a tightly sealed, corrosion-resistant container. The product is typically stabilized with an inhibitor; check the product label for details.
- Disposal: Dispose of contents/container to an approved waste disposal plant.
- To cite this document: BenchChem. [acrylic anhydride structural formula and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b7721705#acrylic-anhydride-structural-formula-and-cas-number>

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)